

Application Notes and Protocols: Allyl Phenyl Selenide in the Synthesis of Heterocyclic Compounds

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Compound of Interest

Compound Name: *Allyl phenyl selenide*

Cat. No.: *B085801*

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These application notes provide a detailed overview of the utility of **allyl phenyl selenide** and related organoselenium reagents in the synthesis of various heterocyclic compounds. The protocols outlined below are based on established literature and offer guidance for the construction of five- and six-membered selenium-containing heterocycles.

Introduction

Allyl phenyl selenide is a versatile reagent in organic synthesis, primarily utilized in the generation of selenium-based reactive intermediates. Its applications in heterocyclic synthesis often involve intramolecular cyclization reactions, where the selenium moiety acts as an electrophile to activate the allyl group, or as a precursor for radical species. These reactions provide efficient routes to a variety of heterocyclic scaffolds, which are of significant interest in medicinal chemistry and materials science due to the unique biological and physical properties imparted by the selenium atom.

Synthesis of Five-Membered Heterocycles: 2,3-Dihydrobenzofurans

While direct cyclization of **allyl phenyl selenide** to form simple five-membered rings is not extensively documented, a closely related and highly efficient method involves the

oxyselenocyclization of 2-allylphenols using an electrophilic selenium species generated in situ from diphenyl diselenide. This reaction proceeds under mild, visible-light-mediated conditions and provides access to a range of functionalized 2,3-dihydrobenzofurans.[1][2]

Reaction Scheme: Visible-Light-Mediated Oxyselenocyclization

2-Allylphenol

+

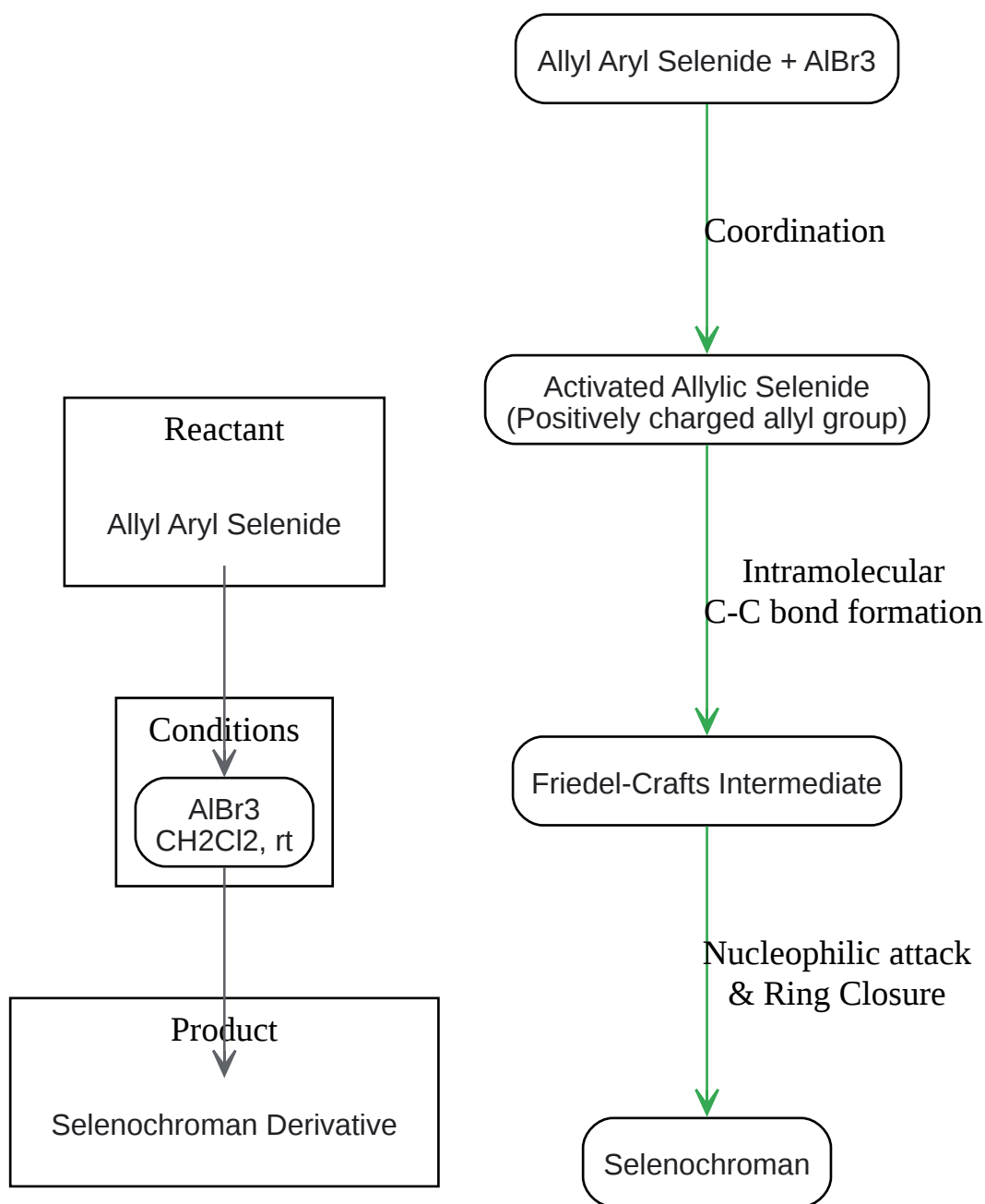
Conditions

Visible Light (Blue LEDs)
I₂ / SnCl₂ (promoter)

Product

2-[(Phenylselanyl)methyl]-2,3-dihydrobenzofuran

Diphenyl Diselenide
(PhSe)₂



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References

- 1. Synthesis of 2,3-Dihydrobenzofuran Chalcogenides Under Visible Light: A Sustainable Approach [mdpi.com]
- 2. researchgate.net [researchgate.net]
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